

Application Notes and Protocols: 1-Phenylanthracene as a Fluorescent Probe

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Compound of Interest

Compound Name: **1-Phenylanthracene**

Cat. No.: **B167696**

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Introduction

1-Phenylanthracene is a polycyclic aromatic hydrocarbon that exhibits strong fluorescence, making it a valuable tool for various sensing applications. Its fluorescence properties are sensitive to the local environment, allowing for the detection and quantification of a range of analytes and physical parameters. These application notes provide an overview of the principles and detailed protocols for utilizing **1-Phenylanthracene** as a fluorescent probe.

The sensing mechanism of **1-Phenylanthracene** often relies on fluorescence quenching, a process where the fluorescence intensity of the probe decreases in the presence of a specific analyte (quencher).^[1] This quenching can occur through various mechanisms, including collisional (dynamic) quenching and the formation of a non-fluorescent ground-state complex (static quenching).^{[1][2]} The relationship between the fluorescence intensity and the quencher concentration is typically described by the Stern-Volmer equation.^[3]

Key Photophysical Properties

The utility of **1-Phenylanthracene** as a fluorescent probe is underpinned by its photophysical characteristics. While specific values can vary with the solvent and temperature, typical properties are summarized below.

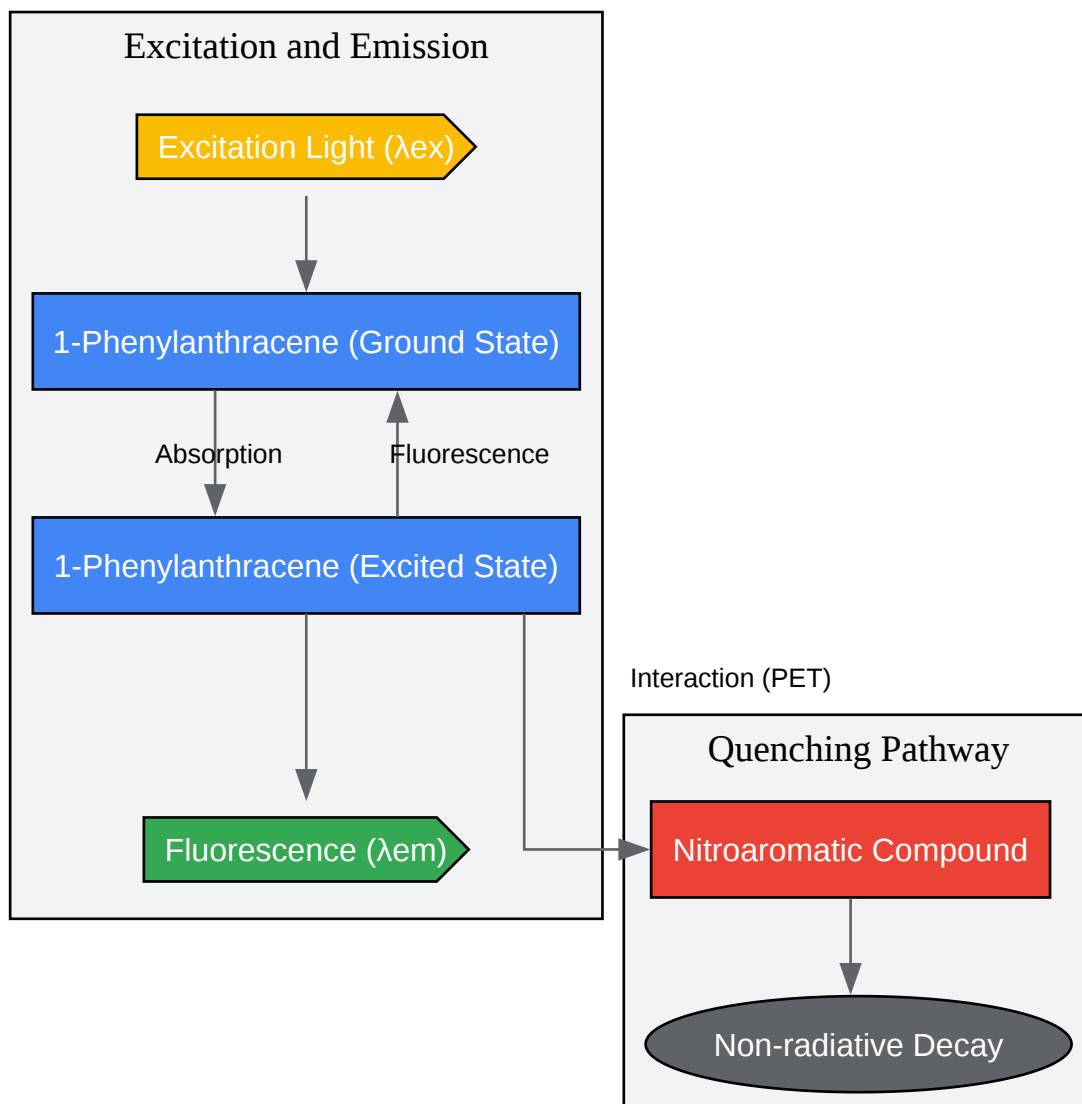
Property	Value/Range	Reference
Molecular Formula	$C_{20}H_{14}$	[4]
Molecular Weight	254.33 g/mol	[4]
Excitation Wavelength (λ_{ex})	~360-380 nm	[5]
Emission Wavelength (λ_{em})	~400-450 nm	[5]
Fluorescence Quantum Yield (ΦF)	Can be high, dependent on solvent and aggregation state. For example, a derivative showed a ΦF of 0.92 in cyclohexane.	[4]
Fluorescence Lifetime (τ_0)	~3-6 ns	[5]

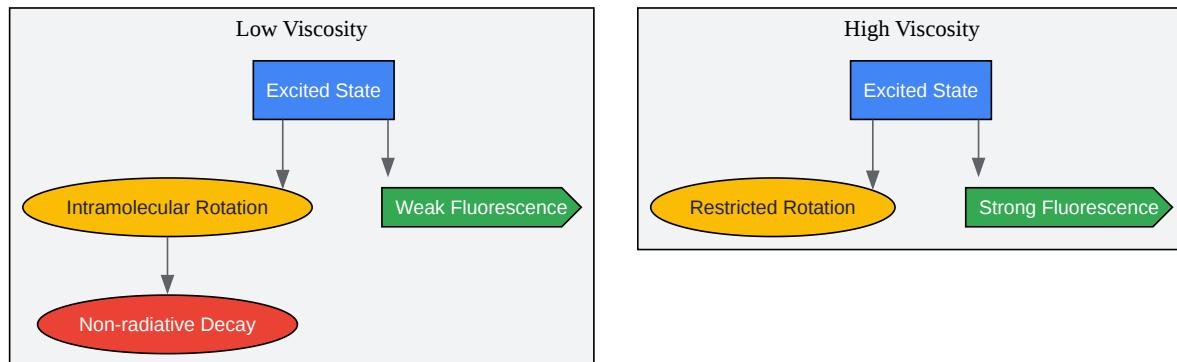
Application 1: Sensing of Nitroaromatic Compounds

1-Phenylanthracene can be employed for the detection of electron-deficient nitroaromatic compounds, which are common components in explosives. The sensing mechanism is based on fluorescence quenching upon interaction with the nitroaromatic analyte.[\[2\]](#)[\[6\]](#)

Signaling Pathway

The interaction between **1-Phenylanthracene** and a nitroaromatic compound (quencher) leads to a decrease in fluorescence intensity. This can be due to photoinduced electron transfer (PET) from the excited state of **1-Phenylanthracene** to the electron-accepting nitroaromatic compound.[\[7\]](#)





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References

- 1. researchgate.net [researchgate.net]
- 2. Anthracene-based fluorescent probe: Synthesis, characterization, aggregation-induced emission, mechanochromism, and sensing of nitroaromatics in aqueous media - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Stern–Volmer relationship - Wikipedia [en.wikipedia.org]
- 4. chalcogen.ro [chalcogen.ro]
- 5. Fluorescence quenching based detection of nitroaromatics using luminescent triphenylamine carboxylic acids - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Synthesis of High-Fluorescent Diphenyl-anthracene Derivatives and Application in Detection of Nitroaromatic Explosives and Fingerprint Identification - PubMed

[pubmed.ncbi.nlm.nih.gov]

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